

Application Notes and Protocols: 2-Sulfobenzoic Acid Hydrate in Redox Reactions

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 2-Sulfobenzoic acid hydrate

Cat. No.: B046035

[Get Quote](#)

Introduction

2-Sulfobenzoic acid hydrate is a white crystalline solid soluble in water and alcohol.[1][2] While it serves as a versatile building block in organic synthesis, particularly for dyes and pharmaceutical intermediates, its direct application as a primary reactant or catalyst in redox reactions is not extensively documented in publicly available scientific literature.[2][3] These application notes consolidate the available information and provide theoretical context for its potential roles in oxidation-reduction chemistry.

Physicochemical Properties

A thorough understanding of the physical and chemical properties of **2-Sulfobenzoic acid hydrate** is essential for its potential application in any chemical reaction.

Property	Value	Source
Molecular Formula	C ₇ H ₈ O ₆ S	[4]
Molecular Weight	220.20 g/mol	[4]
Appearance	White crystalline solid	[1]
Solubility	Soluble in water and alcohol; insoluble in ether	[2]
Melting Point	~68-72 °C	[5]

Potential Roles in Redox Reactions

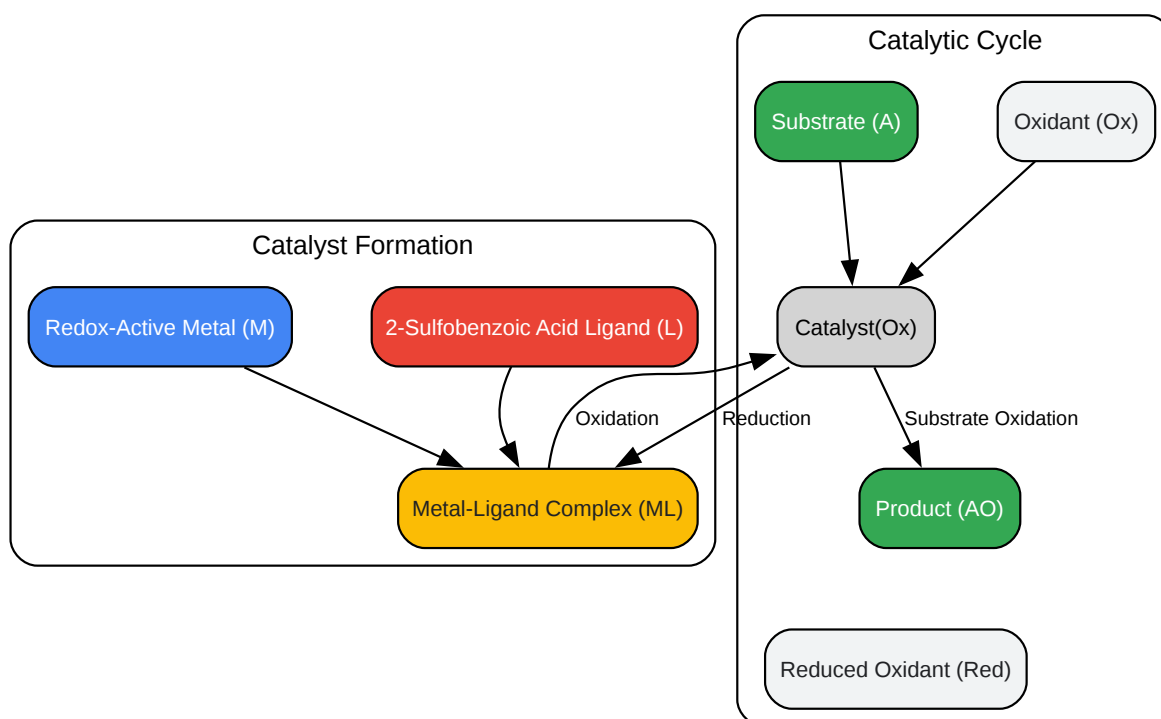
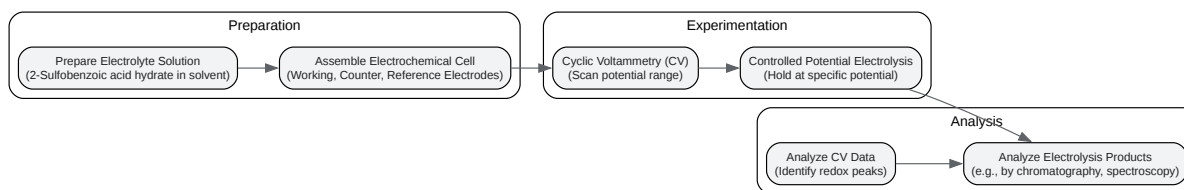
While specific protocols are not readily available, the structure of 2-sulfobenzoic acid suggests potential, albeit underexplored, roles in redox chemistry. The presence of both a carboxylic acid and a sulfonic acid group on the benzene ring can influence the electronic environment and solubility, which are key factors in redox processes.

As a Proton Source and Electrolyte

The acidic protons from both the sulfonic acid and carboxylic acid moieties can play a crucial role in proton-coupled electron transfer (PCET) reactions. In electrochemical applications, it could potentially serve as a supporting electrolyte due to its ability to dissociate in polar solvents.

Conceptual Experimental Workflow for Electrochemical Studies

The following diagram illustrates a conceptual workflow for investigating the electrochemical properties of **2-Sulfobenzoic acid hydrate**.



[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. chembk.com [chembk.com]
- 2. 2-Sulfobenzoic acid | 632-25-7 [chemicalbook.com]
- 3. 2 sulfobenzoic acid hydrate [yacooscience.com]
- 4. 2-Sulfobenzoic acid hydrate | C₇H₈O₆S | CID 24820382 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 5. 2-Sulfobenzoic acid hydrate, 98% 25 g | Buy Online | Thermo Scientific Chemicals | Fisher Scientific [fishersci.com]
- To cite this document: BenchChem. [Application Notes and Protocols: 2-Sulfobenzoic Acid Hydrate in Redox Reactions]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b046035#how-to-use-2-sulfobenzoic-acid-hydrate-in-redox-reactions]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com